

Safeguarding Your Laboratory: Proper Disposal of 1-Bromo-2-butyne

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Compound of Interest		
Compound Name:	1-Bromo-2-butyne	
Cat. No.:	B041608	Get Quote

For researchers, scientists, and professionals in drug development, the proper handling and disposal of reactive chemical intermediates like **1-Bromo-2-butyne** are paramount for ensuring laboratory safety and environmental compliance. This guide provides a comprehensive overview of the essential procedures for the safe disposal of **1-Bromo-2-butyne**, grounded in available safety data.

Immediate Safety and Hazard Information

1-Bromo-2-butyne is a flammable liquid and vapor that is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1] It is crucial to handle this chemical in a well-ventilated area, preferably a chemical fume hood, while wearing appropriate personal protective equipment (PPE), including a lab coat, safety glasses with side shields, and nitrile gloves.[2]

Quantitative Data Summary

For ease of reference, the key physical, chemical, and safety properties of **1-Bromo-2-butyne** are summarized below.



Property	Value	Source
Molecular Formula	C ₄ H ₅ Br	[3]
Molecular Weight	132.99 g/mol	[3]
CAS Number	3355-28-0	[2][3]
Appearance	Light green liquid	[4]
Density	1.519 g/mL at 25 °C	
Boiling Point	40-41 °C at 20 mmHg	
Flash Point	36 °C (96.8 °F) - closed cup	
GHS Hazard Codes	H226, H301, H315, H319, H335	[1]
UN Number	1993	[4]

Experimental Protocols for Disposal

While specific, detailed experimental protocols for the chemical neutralization of **1-Bromo-2-butyne** are not readily available in the reviewed literature, the primary recommended disposal method is incineration.[1] The material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber system.[1] It is the responsibility of the waste generator to comply with all federal, state, and local regulations. [1]

General Disposal Procedures

The following step-by-step procedures are based on general best practices for laboratory chemical waste and should be adapted to comply with your institution's specific guidelines.

Waste Segregation:

 Liquid Waste: Collect all liquid waste containing 1-Bromo-2-butyne, including unused solutions, reaction mixtures, and solvent rinsates, in a designated, leak-proof, and



sealable liquid waste container.[5] The container material must be compatible with the chemical and any solvents used.

- Solid Waste (Non-Sharps): Collect all solid waste contaminated with 1-Bromo-2-butyne, such as gloves, pipette tips, and paper towels, in a designated, leak-proof hazardous waste container lined with a durable plastic bag.[6]
- Sharps Waste: Place all sharps contaminated with 1-Bromo-2-butyne, such as needles and syringes, into a designated, puncture-proof sharps container.[6]
- Container Labeling:
 - All waste containers must be clearly labeled as "Hazardous Chemical Waste" and must specify "Contains 1-Bromo-2-butyne".[5][7] List all components of a mixture, including solvents and their approximate concentrations.
- Storage:
 - Store sealed waste containers in a designated, well-ventilated, and secure waste accumulation area away from heat, sparks, and open flames.[1][8]
- Final Disposal:
 - Once a waste container is full (typically three-quarters capacity), seal it securely.
 - Arrange for pickup by your institution's Environmental Health and Safety (EHS)
 department or a licensed hazardous waste disposal service.[5]
 - Never dispose of 1-Bromo-2-butyne waste in the regular trash or down the sanitary sewer.[5]

Spill Management

In the event of a spill:

 Evacuate and Secure: Alert personnel in the immediate vicinity and restrict access to the spill area.[5]



- Ventilate: Ensure the area is well-ventilated.[5]
- Absorb: For liquid spills, use an inert absorbent material such as vermiculite, sand, or a commercial chemical spill kit.[5]
- Collect: Carefully collect the absorbed material and any contaminated solids using nonsparking tools.[5][8]
- Dispose: Place all spill cleanup materials into a labeled hazardous waste container for proper disposal.[5]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of waste generated from experiments involving **1-Bromo-2-butyne**.

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